

musk ketone synthesis original Baur method

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Compound Focus: Musk ketone

CAS No.: 81-14-1

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Original Synthesis of Musk Ketone

The synthesis of **Musk Ketone** was discovered **serendipitously** in the late 19th century by Albert Baur while he was attempting to develop new explosives [1] [2].

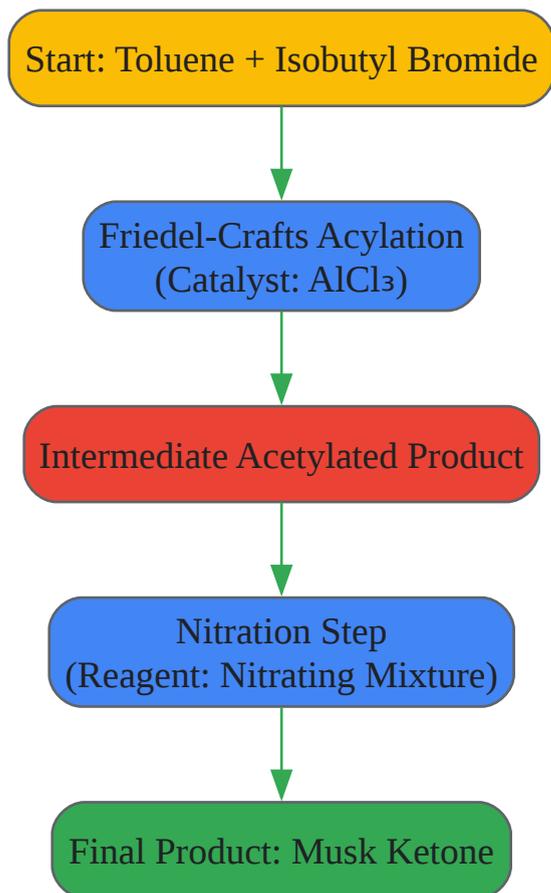
- Key Reaction:** The method is based on a **Friedel-Crafts acylation**, followed by nitration [1] [3].
- Objective:** The goal was to create a super-TNT by investigating trinitrocompounds with more alkyl groups [1].

The table below summarizes the core reagents and the structure of the final product based on Baur's original work:

Aspect	Details from Baur's Method
Starting Materials	Toluene and isobutyl bromide (or other alkyl halides) [1]
Key Reagent/Catalyst	Aluminum chloride (AlCl ₃) [1] [3]
Critical Step	Nitration of the acylated intermediate [1]
Product Identified	4- <i>tert</i> -Butyl-2,6-dimethyl-3,5-dinitroacetophenone (Musk Ketone) [4] [5]

Experimental Protocol & Modern Context

A precise, step-by-step laboratory protocol for Baur's very first experiment is not fully detailed in the available sources. However, the general workflow can be reconstructed as follows:



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*General synthesis workflow for **Musk Ketone***

For modern researchers, it is important to note:

- **Safety and Environmental Status:** **Musk Ketone** is environmentally persistent and bioaccumulative, suspected of having carcinogenic effects at high concentrations and acting as a weak endocrine disruptor [2] [4] [5]. Its use in cosmetics is now restricted in Europe [2] [5].
- **Patent Literature:** Later patents for synthesizing **Musk Ketone** describe the process in more detail, typically involving the nitration of 4-*tert*-butyl-2,6-dimethylacetophenone ("ketogene") in a mixture of sulfuric and nitric acids [3].

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